

## Compound of Interest

Compound Name: Hydroxybenzotriazole

Cat. No.: B1436442

For Researchers, Scientists, and Drug Development Professionals

## Introduction

1-Hydroxybenzotriazole, commonly known as HOBt, is a crucial additive in peptide synthesis and other areas of organic chemistry. Its monohydrate

## Core Physicochemical Properties

The fundamental physicochemical characteristics of hydroxybenzotriazole monohydrate are summarized below, providing a baseline for its applicat

## Chemical Structure and Identity

Hydroxybenzotriazole monohydrate consists of a benzotriazole ring system with a hydroxyl group attached to one of the nitrogen atoms, complexed

```
graph chemical_structure {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
  compound [label=""];

  // Benzene ring
  N1 [pos="0,1!", label="N"];
  N2 [pos="-0.87,0.5!", label="N"];
  N3 [pos="-0.87,-0.5!", label="N"];
  C1 [pos="0,-1!", label="C"];
  C2 [pos="0.87,-0.5!", label="C"];
  C3 [pos="0.87,0.5!", label="C"];

  // Hydroxyl group
  O1 [pos="0,2!", label="O"];
  H1 [pos="0.5,2.3!", label="H"];

  // Water molecule
  O2 [pos="2.5,0!", label="O"];
  H2 [pos="2.9,0.4!", label="H"];
  H3 [pos="2.9,-0.4!", label="H"];
```

```
// Bonds
N1 -- N2 [len=1.5];
N2 -- N3 [len=1.5];
N3 -- C1 [len=1.5];
C1 -- C2 [len=1.5];
C2 -- C3 [len=1.5];
C3 -- N1 [len=1.5];
N1 -- C3 [style=invis]; // for layout
C1 -- C2 -- C3;
N1 -- O1 [len=1.5];
O1 -- H1 [len=1.0];

// Aromatic ring indication
node [shape=none, label=""];
A1 [pos="-0.2,0!"];
A2 [pos="0.2,0!"];

// Water molecule bonds
O2 -- H2 [len=1.0];
O2 -- H3 [len=1.0];

// Dashed line for hydrate
N2 -- O2 [style=dashed, color="#5F6368"];

// Labels
label = "Hydroxybenzotriazole Monohydrate";
labelloc = "b";
fontsize=12;
}
```

Caption: Mechanism of HOBt in carbodiimide-mediated peptide bond formation.

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **hydroxybenzotriazole** monohydrate

## Solubility Determination (Shake-Flask Method)

This protocol outlines the equilibrium solubility determination using the shake-flask method.

Caption: Experimental workflow for solubility determination.

Methodology:

-

Preparation: A series of vials containing a known volume of the desired solvent (e.g., water, ethanol, DMF)

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Addition of Solute: An excess amount of **hydroxybenzotriazole** monohydrate is added to each vial to ensure the

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Equilibration: The vials are sealed and placed in a shaker bath maintained at a constant temperature. They are

•

Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution by centrifugation.

•

Analysis: A known volume of the clear supernatant is carefully removed, diluted as necessary, and the concentration is determined using a standard assay.

•

Calculation: The solubility is calculated from the measured concentration and expressed in appropriate units (e.g., mg/mL).

## pKa Determination (Potentiometric Titration)

This protocol describes the determination of the acid dissociation constant (pKa) by potentiometric titration.

Caption: Experimental workflow for pKa determination.

Methodology:

- 

Solution Preparation: A precisely weighed amount of **hydroxybenzotriazole** monohydrate is dissolved in a suitable volume of water.

- 

Titration Setup: The solution is placed in a thermostated beaker with a magnetic stirrer. A calibrated pH electrode is inserted into the solution.

- Titration: A standardized solution of a strong base (e.g., 0.1 M NaOH) is added incrementally from a burette
- Data Acquisition: The pH of the solution is recorded after each addition of the titrant, allowing the system
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added.
- pKa Determination: The equivalence point (the point of inflection of the curve) is determined. The volume of

## Thermal Analysis (DSC and TGA)

Differential Scanning Calorimetry (DSC):

- Sample Preparation: A small, accurately weighed sample (typically 1-5 mg) of **hydroxybenzotriazole** monohydrate
- Instrument Setup: The DSC instrument is purged with an inert gas (e.g., nitrogen). A temperature program is
- Analysis: The sample and reference pans are heated according to the temperature program. The difference in heat

- Data Interpretation: Endothermic peaks (e.g., melting, dehydration) and exothermic peaks (e.g., decomposition).

#### Thermogravimetric Analysis (TGA):

- Sample Preparation: An accurately weighed sample (typically 5-10 mg) of **hydroxybenzotriazole** monohydrate is prepared.
- Instrument Setup: The TGA instrument is purged with an inert gas. A temperature program is set, typically with a heating rate of 10°C/min.
- Analysis: The sample is heated, and its mass is continuously monitored and recorded as a function of temperature.
- Data Interpretation: The resulting TGA curve (mass vs. temperature) is analyzed to identify temperature ranges of weight loss.

## Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of **hydroxybenzotriazole** monohydrate.

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Hydroxybenzotriazole Monohydrate].

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